

Personal protective equipment for handling 6-Amino-5-bromopyridine-3-sulfonic acid

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Compound of Interest

Compound Name: 6-Amino-5-bromopyridine-3-sulfonic acid

Cat. No.: B016990

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Essential Safety and Handling Guide for 6-Amino-5-bromopyridine-3-sulfonic acid

This guide provides critical safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **6-Amino-5-bromopyridine-3-sulfonic acid**. Adherence to these procedures is essential for ensuring laboratory safety and proper chemical management.

Chemical Identifier:

- IUPAC Name: **6-amino-5-bromopyridine-3-sulfonic acid**
- CAS Number: 247582-62-3
- Molecular Formula: $C_5H_5BrN_2O_3S$

Hazard Summary: This compound is classified as harmful and an irritant. Key hazards include:

- H302: Harmful if swallowed.^[1]
- H315: Causes skin irritation.^{[1][2]}
- H319: Causes serious eye irritation.^{[1][2]}

- H335: May cause respiratory irritation.[\[1\]](#)[\[2\]](#)

Personal Protective Equipment (PPE)

Appropriate PPE must be worn at all times when handling **6-Amino-5-bromopyridine-3-sulfonic acid** to minimize exposure and ensure personal safety. The following table summarizes the required equipment.

Body Part	Required PPE	Specifications and Remarks
Hands	Chemical-resistant gloves	Nitrile gloves are a suitable option, offering protection against bases, oils, and many solvents.[3] Always inspect gloves for punctures or tears before use. Dispose of contaminated gloves according to institutional guidelines.
Eyes/Face	Safety glasses with side shields or Goggles, Face shield	Use safety goggles for primary eye protection.[4] A face shield should be worn in situations with a higher risk of splashing. [4]
Body	Laboratory coat, Chemical-resistant apron/suit	A standard laboratory coat should be worn. For larger quantities or tasks with a high splash risk, a chemical-resistant apron or suit is recommended.[5] Protective clothing should be selected based on the specific workplace concentration and quantity of the hazardous substance handled.[4]
Respiratory	NIOSH-approved respirator	Use only in a well-ventilated area or under a chemical fume hood.[6][7] If ventilation is inadequate or there is a risk of inhaling dust or aerosols, a NIOSH-approved respirator is necessary.[4]
Feet	Closed-toe shoes	Footwear must cover the entire foot. Safety boots may be

necessary where there is a danger of chemical splashing.

[3]

Operational Plan: Step-by-Step Handling Procedure

Follow these steps to ensure the safe handling of **6-Amino-5-bromopyridine-3-sulfonic acid**:

- Preparation and Inspection:
 - Before starting any work, ensure that a safety shower and eyewash station are readily accessible and functional.[2][8]
 - Inspect all PPE for integrity. Do not use damaged gloves or other compromised equipment.
 - Work in a designated area, preferably within a certified chemical fume hood, to ensure adequate ventilation.[6][7]
- Handling the Chemical:
 - Avoid breathing dust, fumes, gas, mist, vapors, or spray.[1][2]
 - Prevent contact with skin, eyes, and clothing.[2]
 - Wash hands thoroughly after handling the compound, even if gloves were worn.[1][2]
 - Do not eat, drink, or smoke in the laboratory or when handling the chemical.[1][2]
 - Ground and secure containers when transferring the material to prevent static discharge.[4]
- In Case of Exposure:
 - If on skin: Immediately remove all contaminated clothing and wash the affected area with plenty of soap and water.[1][4] If skin irritation occurs, seek medical advice.[2][4]

- If in eyes: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing.[2][4] If eye irritation persists, get medical advice/attention.[2][4]
- If inhaled: Move the person to fresh air and keep them comfortable for breathing. Call a poison center or doctor if you feel unwell.[2][4]
- If swallowed: Rinse mouth. Do NOT induce vomiting. Immediately call a POISON CENTER or doctor.[1][9]

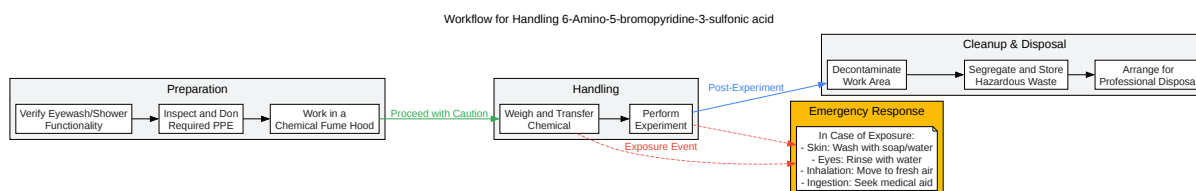
Disposal Plan

Proper disposal of **6-Amino-5-bromopyridine-3-sulfonic acid** and its containers is crucial to prevent environmental contamination and ensure regulatory compliance.

- Waste Collection:
 - Collect waste material in a designated, compatible, and properly labeled hazardous waste container.[7]
 - The container must be sealable and airtight.[7]
- Storage of Waste:
 - Store waste containers in a cool, dry, and well-ventilated area.[7]
 - Segregate from incompatible materials such as strong oxidizing agents and acids.[6][7]
- Disposal Procedure:
 - Dispose of the contents and container to an approved waste disposal plant.[2][6][9]
 - Follow all local, regional, and national hazardous waste regulations to ensure complete and accurate classification and disposal.[6]
 - Do not empty into drains or release into the environment.[2][6]

Experimental Workflow Visualization

The following diagram illustrates the key procedural steps for the safe handling and disposal of **6-Amino-5-bromopyridine-3-sulfonic acid**.



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